

# Personal protective equipment for handling Zirconium-90

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## Compound of Interest

Compound Name: Zirconium-90

Cat. No.: B080107

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## Essential Safety Protocols for Handling Zirconium-90

It is crucial to understand that **Zirconium-90** is a stable, non-radioactive isotope of Zirconium. [1][2][3][4] Therefore, personal protective equipment (PPE) for handling **Zirconium-90** is determined by its chemical form and the associated physical hazards, not by radiological concerns. The primary hazards are associated with the flammability and explosivity of zirconium metal powder.[5][6][7]

This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals to ensure the safe handling and disposal of **Zirconium-90** compounds in a laboratory setting.

## Key Safety Data for Zirconium-90 Metal Powder

Hazard Classification	Precautionary Statements
Flammable Solids	Catches fire spontaneously if exposed to air. In contact with water releases flammable gases which may ignite spontaneously.[5]
Pyrophoric Solid	Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking. Do not allow contact with air. Do not allow contact with water. Handle and store contents under inert gas. Protect from moisture. Keep container tightly closed. Wear protective gloves/protective clothing.[5]

## Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical to minimize exposure and prevent injury. The following table outlines the recommended PPE for handling **Zirconium-90** in powder and solid forms.

Form	Operation	Recommended PPE
Zirconium-90 Metal Powder	Weighing, transferring, and mixing	- Flame retardant lab coat- Chemical safety goggles or face shield- Heavy-duty, flame-resistant gloves- NIOSH-approved respirator for fine dusts
Machining, grinding	- Flame-resistant clothing- Safety glasses with side shields- Cut-resistant gloves- Hearing protection (as needed)	
Zirconium-90 Oxide Powder	General handling	- Lab coat- Safety glasses with side shields- Impermeable gloves (e.g., nitrile)- Dust mask or respirator if dust is generated
Solid Zirconium-90 (e.g., foil, rod)	General handling	- Lab coat- Safety glasses- Cut-resistant gloves when handling sharp edges

## Operational Plan for Handling Zirconium-90 Metal Powder

This step-by-step protocol is designed to ensure the safe handling of pyrophoric **Zirconium-90** metal powder.

### 1. Preparation:

- Work within a designated area, preferably in a chemical fume hood or glove box with an inert atmosphere (e.g., nitrogen or argon).[5]
- Ensure a Class D fire extinguisher (for combustible metals) is readily accessible. Do NOT use water, carbon dioxide, or other standard extinguishers.[8]
- Remove all flammable materials and ignition sources from the work area.
- Assemble all necessary equipment, including non-sparking tools.[5]

## 2. Personal Protective Equipment (PPE) Donning:

- Don a flame-retardant lab coat.
- Wear chemical safety goggles and a face shield.
- Put on heavy-duty, flame-resistant gloves.
- If working outside of a glove box, wear a NIOSH-approved respirator appropriate for fine metal dusts.

## 3. Handling Procedure:

- Handle and store the container under an inert gas like nitrogen.[\[5\]](#)
- If transferring powder, use non-sparking scoops or spatulas.
- Avoid creating dust clouds.[\[6\]](#)
- If weighing, do so in a tared, sealed container if possible.
- Keep the container tightly closed when not in use.[\[5\]](#)

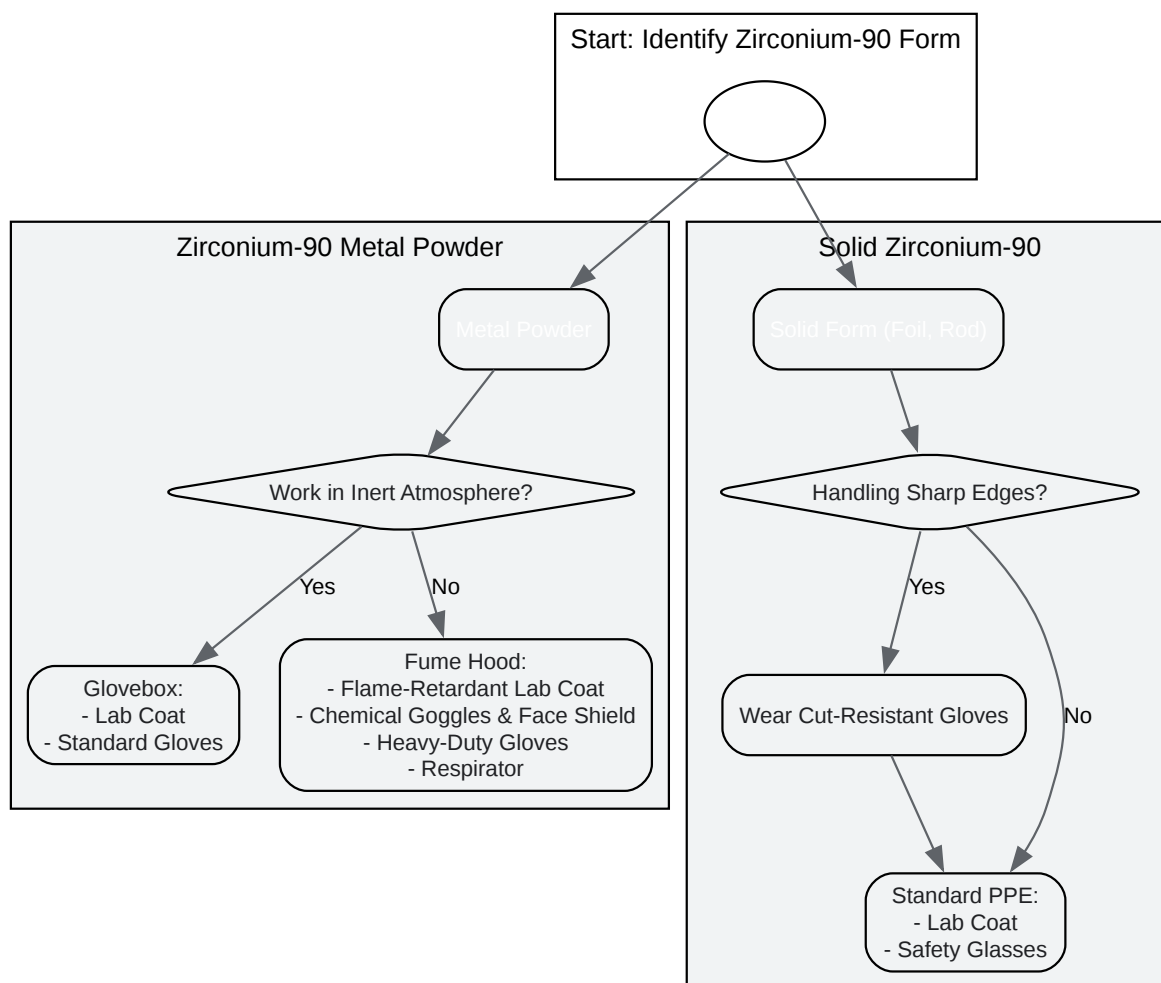
## 4. Spill Response:

- In case of a small spill, cover the powder with dry sand, soda ash, or dry lime.[\[5\]](#)
- Use non-sparking tools to gently sweep the material into a designated, labeled waste container.[\[5\]](#)
- Do not use water or allow the powder to come into contact with moisture.[\[5\]](#)

## 5. Disposal:

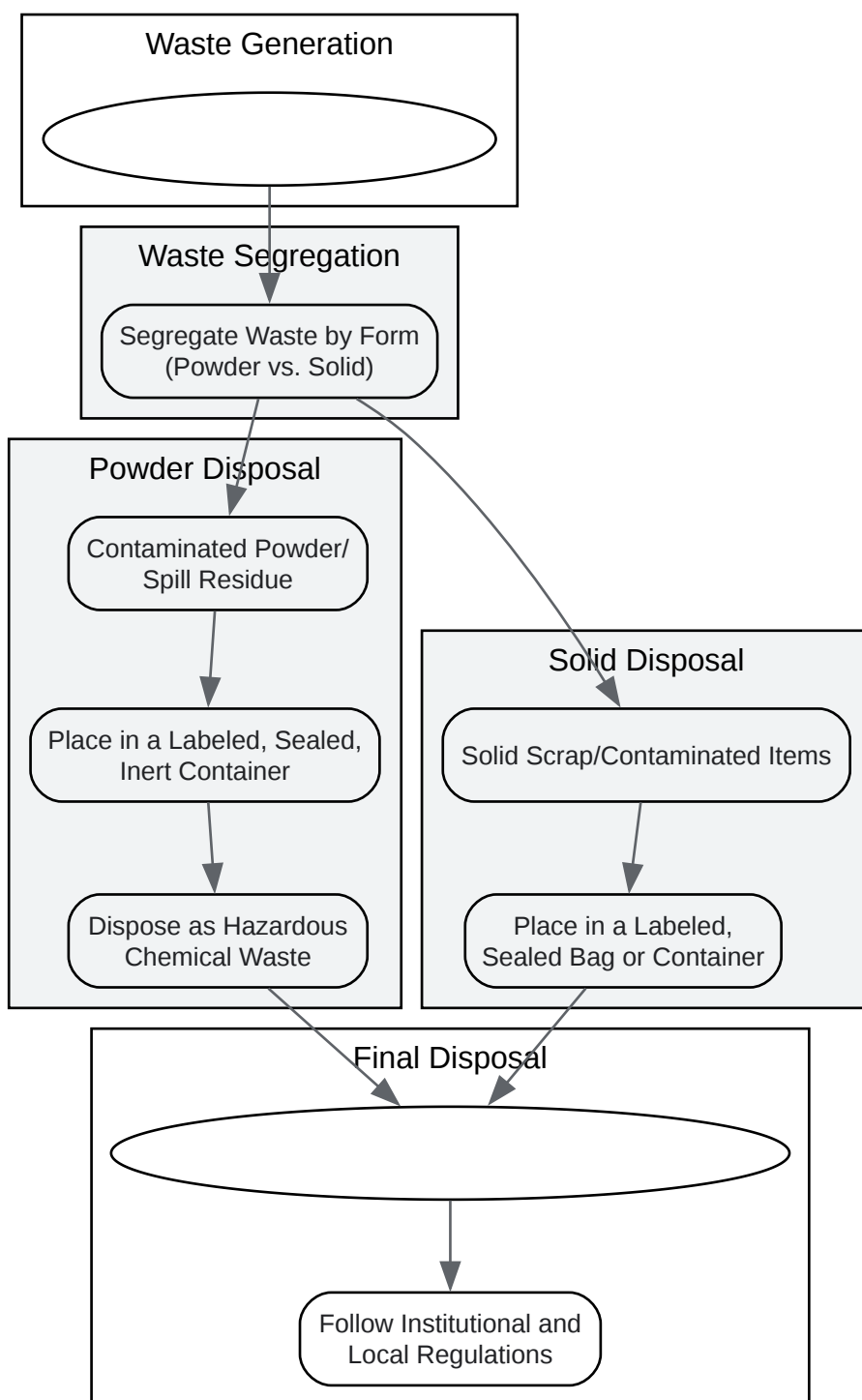
- Dispose of **Zirconium-90** waste in a clearly labeled, sealed container.
- Follow all institutional and local regulations for hazardous waste disposal. Contact your institution's Environmental Health and Safety (EHS) department for specific guidance.
- Waste must be segregated by half-life for radioactive materials; however, since **Zirconium-90** is stable, this is not a concern. For other zirconium isotopes, waste with half-lives less than 90 days should be segregated from those with longer half-lives.[\[9\]](#)

# Visual Guides



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Caption: PPE selection workflow for **Zirconium-90**.



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Caption: Disposal plan for **Zirconium-90** waste.

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